

In-Depth Technical Guide: Physicochemical Properties of CAS Number 170017-73-9

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Compound of Interest

Compound Name: *1-Boc-4-(2-nitrophenyl)piperazine*

Cat. No.: B062226

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of the compound identified by CAS number 170017-73-9, which is tert-butyl 4-(2-nitrophenyl)piperazine-1-carboxylate. This document is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Chemical Identity

The compound associated with CAS number 170017-73-9 is tert-butyl 4-(2-nitrophenyl)piperazine-1-carboxylate.

- IUPAC Name: tert-butyl 4-(2-nitrophenyl)piperazine-1-carboxylate
- Synonyms: **1-Boc-4-(2-nitrophenyl)piperazine**
- Molecular Formula: C₁₅H₂₁N₃O₄
- Molecular Weight: 307.35 g/mol

Physicochemical Properties

The following table summarizes the known and predicted physicochemical properties of tert-butyl 4-(2-nitrophenyl)piperazine-1-carboxylate. It is important to note that some of these

values are predicted and should be confirmed by experimental analysis for critical applications.

| Property | Value | Source |
|---------------------|--|--------|
| Physical State | Solid | [1] |
| Melting Point | Not available | |
| Boiling Point | 453.5 ± 45.0 °C (Predicted) | |
| Density | 1.270 ± 0.06 g/cm ³ (Predicted) | |
| Solubility | Not available | |
| Storage Temperature | Room Temperature, Sealed in dry conditions | [1] |

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of this specific compound are not readily available in the public domain. However, standard methodologies for organic compounds can be employed.

Melting Point Determination

The melting point of a solid organic compound is a crucial indicator of its purity.

Principle: A small, finely powdered sample of the compound is heated slowly, and the temperature range from the point at which the first drop of liquid appears to the temperature at which the entire sample is liquid is recorded.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula

- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of the dry compound is finely ground using a mortar and pestle. The open end of a capillary tube is pressed into the powder. The tube is then inverted and tapped gently to pack the powder into the sealed end, to a height of 2-3 mm.^[2]
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.^[3]
- **Heating:** The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point. The heating rate is then reduced to 1-2 °C per minute to allow for accurate observation.^[3]
- **Observation and Recording:** The temperature at which the first signs of melting are observed (T_1) and the temperature at which the last solid particle melts (T_2) are recorded. The melting point is reported as the range $T_1 - T_2$.^[2]

Solubility Determination

Understanding the solubility of a compound in various solvents is essential for purification, formulation, and biological studies.

Principle: A small, measured amount of the solute is added to a specific volume of a solvent, and the mixture is agitated. The solubility is determined by observing whether the solute dissolves completely.

Apparatus:

- Test tubes
- Vortex mixer or shaker
- Graduated cylinders or pipettes
- Analytical balance

Procedure for Qualitative Solubility:

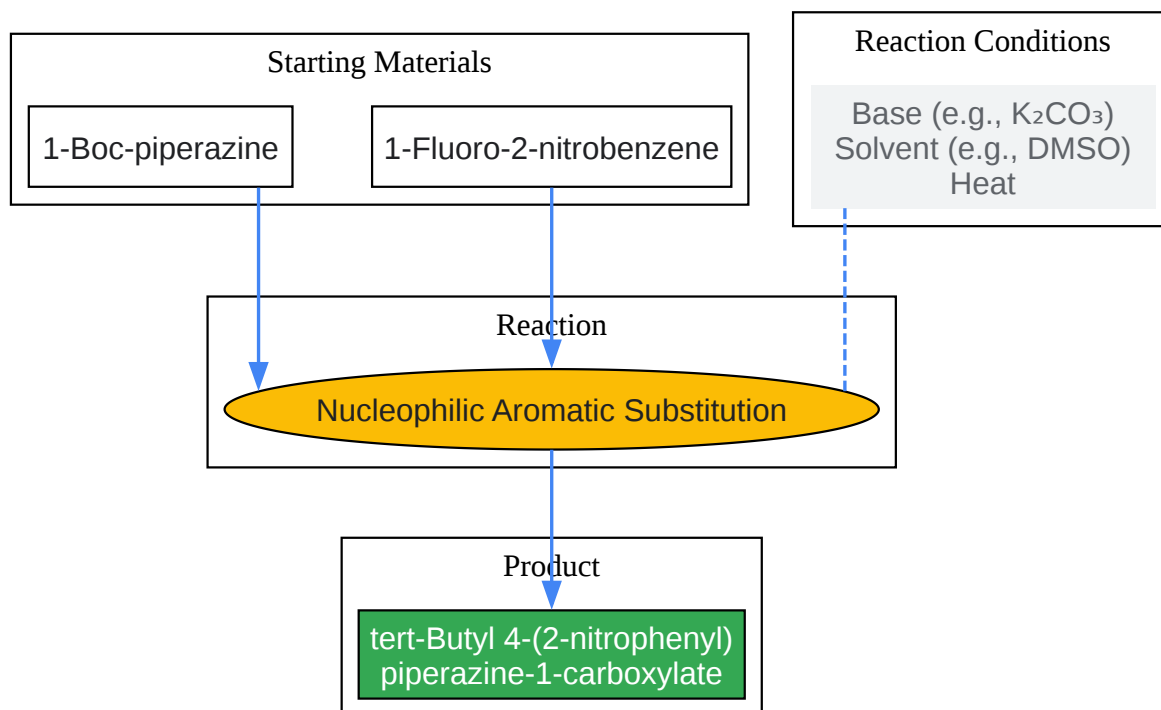
- **Solvent Selection:** A range of solvents with varying polarities should be tested (e.g., water, ethanol, methanol, dichloromethane, ethyl acetate, hexane).
- **Procedure:** Approximately 10-20 mg of the compound is placed in a test tube.^[4] 1 mL of the selected solvent is added.^[4] The test tube is sealed and agitated vigorously for 1-2 minutes using a vortex mixer or by hand.^[4] The mixture is then allowed to stand, and visual inspection is used to determine if the solid has dissolved.^[5] Observations are recorded as soluble, partially soluble, or insoluble.^[5]

Procedure for Quantitative Solubility:

- A saturated solution is prepared by adding an excess of the compound to a known volume of the solvent.
- The mixture is agitated at a constant temperature for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
- The undissolved solid is removed by filtration or centrifugation.
- The concentration of the dissolved compound in the clear supernatant is determined using a suitable analytical technique (e.g., UV-Vis spectroscopy, HPLC).

Synthesis Workflow

While a specific, detailed synthesis protocol for CAS 170017-73-9 is not widely published, a common and logical synthetic route for N-arylpiperazines involves a nucleophilic aromatic substitution or a Buchwald-Hartwig amination reaction. The following diagram illustrates a plausible synthetic workflow.



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Caption: Plausible synthesis of tert-butyl 4-(2-nitrophenyl)piperazine-1-carboxylate.

Biological Activity and Signaling Pathways

As of the date of this guide, there is no publicly available information detailing the specific biological activity or associated signaling pathways for tert-butyl 4-(2-nitrophenyl)piperazine-1-carboxylate. This compound is primarily available as a chemical intermediate for synthesis. Researchers investigating this molecule would need to conduct in vitro and in vivo studies to determine its pharmacological profile.

Safety Information

For detailed safety information, it is essential to consult the Safety Data Sheet (SDS) provided by the supplier. General safety precautions for handling solid organic chemicals should be

followed, including the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. The work should be conducted in a well-ventilated area or a fume hood.

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